

Navigating the Procurement of High-Purity Aminopyridines: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	4-[(Dimethylamino)methyl]pyridin-2-amine
CAS No.:	741670-71-3
Cat. No.:	B1521346

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An In-depth Guide to the Sourcing and Qualification of High-Purity 4-(Dimethylamino)pyridine (DMAP) for Research and Drug Development

Introduction: Clarifying the Target Molecule

This guide addresses the critical aspects of sourcing high-purity aminopyridines, compounds of significant interest to researchers in organic synthesis and drug development. The initial focus of this inquiry was on the commercial availability of **4-[(Dimethylamino)methyl]pyridin-2-amine**. However, an extensive survey of the chemical supplier landscape reveals that this specific substituted aminopyridine is not a standard, off-the-shelf catalog item. Its procurement would likely necessitate a custom synthesis engagement with a specialized contract research organization (CRO) or manufacturer.

In contrast, the structurally related and highly utilized compound, 4-(Dimethylamino)pyridine (DMAP), is readily available in high purity from numerous commercial suppliers. Given its widespread application and commercial accessibility, this guide will pivot to provide an in-depth

technical overview of sourcing and qualifying high-purity DMAP (CAS No. 1122-58-3). The principles and methodologies discussed herein are broadly applicable for the qualification of specialized chemical reagents, including custom-synthesized molecules like **4-[(Dimethylamino)methyl]pyridin-2-amine**.

For clarity, the chemical structures of both compounds are shown below:

Requested Compound	Commercially Available Analogue
4-[(Dimethylamino)methyl]pyridin-2-amine	4-(Dimethylamino)pyridine (DMAP)
Likely requires custom synthesis	CAS: 1122-58-3

Section 1: 4-(Dimethylamino)pyridine (DMAP) - A Core Catalyst in Modern Synthesis

4-(Dimethylamino)pyridine is a white, crystalline solid that functions as a highly efficient nucleophilic catalyst. Its catalytic activity is significantly greater than that of its parent compound, pyridine, due to the resonance-donating effect of the dimethylamino group at the 4-position, which increases the nucleophilicity of the ring nitrogen.

This enhanced nucleophilicity makes DMAP an indispensable catalyst in a vast range of organic transformations crucial for pharmaceutical and materials science research. Key applications include:

- **Acylation and Esterification:** DMAP is famously used to accelerate the acylation of sterically hindered alcohols, a reaction that is often sluggish or fails with less potent catalysts. It is a cornerstone of the Steglich esterification, a mild method for forming esters from carboxylic acids and alcohols using a carbodiimide like DCC and a catalytic amount of DMAP.
- **Peptide Synthesis:** In peptide chemistry, DMAP is employed as a catalyst in coupling reactions to facilitate the formation of amide bonds.
- **Polymerization:** It serves as a catalyst in certain polymerization reactions, contributing to the development of advanced materials.

- Protection Group Chemistry: DMAP is widely used to catalyze the introduction of various protecting groups for alcohols, amines, and other functional groups.

The mechanism in acylation reactions typically involves the initial reaction of DMAP with an acylating agent (e.g., an acid anhydride) to form a highly reactive N-acylpyridinium salt. This intermediate is much more susceptible to nucleophilic attack by an alcohol or amine than the original acylating agent, leading to a dramatic increase in reaction rate.

Section 2: Commercial Availability and Supplier Landscape for High-Purity DMAP

The selection of a reliable supplier is paramount to ensuring the reproducibility and success of experimental work. High-purity DMAP is offered by numerous chemical manufacturers and distributors, often with different specified grades and purity levels. For research and drug development, a purity of $\geq 99\%$ is typically required.

Below is a comparative table of prominent commercial suppliers of high-purity DMAP.

Supplier	Product Name/Grade	Purity Specification	CAS Number	Notes
Sigma-Aldrich (Merck)	4-(Dimethylamino) pyridine, ReagentPlus®	≥99%	1122-58-3	Offers various grades, including for peptide synthesis (Novabiochem® brand).
TCI Chemicals	4-Dimethylaminopyridine	>99.0% (T)	1122-58-3	Provides detailed specifications and certificates of analysis on their website.
Apollo Scientific	4-(Dimethylamino) pyridine	99%	1122-58-3	Supplies to pharmaceutical, R&D, and academic institutions; can facilitate bulk orders.
Carl ROTH	4-(Dimethylamino) pyridine (DMAP) PEPTIPURE®	≥99%	1122-58-3	Offers a specialized grade for peptide synthesis, emphasizing high quality for this application.
Molychem	4-(DIMETHYLAMINO) PYRIDINE FOR SYNTHESIS	min. 99%	1122-58-3	Indian manufacturer providing DMAP for synthesis applications.
Loba Chemie	4-(DIMETHYLAMI	Assay 99-101%	1122-58-3	Provides a Certificate of

	NO) PYRIDINE For Synthesis			Analysis (CoA) and MSDS in multiple languages.
Multichem	4- Dimethylaminopy ridine	Not specified, but CoA provided	1122-58-3	Indian dealer and distributor; provides CoA with shipments to ensure quality.

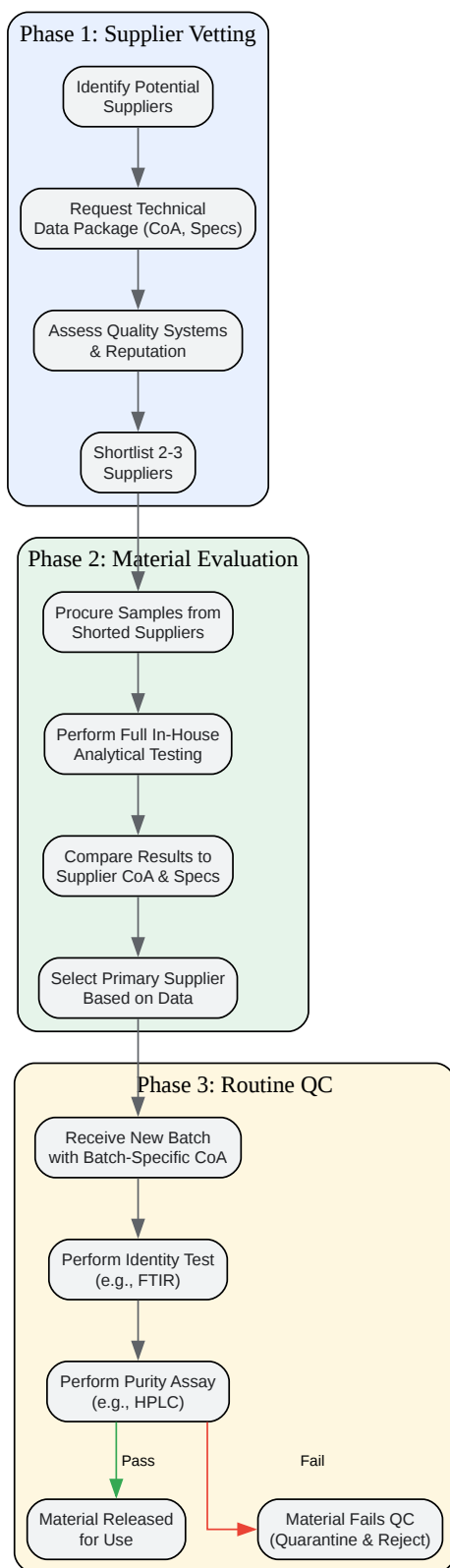
Disclaimer: This list is not exhaustive and represents a selection of established suppliers. Researchers should always perform their own due diligence before procurement.

Section 3: Supplier Qualification and In-House Quality Verification

Trust in a supplier's Certificate of Analysis (CoA) is important, but for critical applications, in-house verification of purity and identity is a mandatory step. This ensures that the material meets the stringent requirements of the research, particularly in a regulated drug development environment.

Logical Workflow for Supplier and Material Qualification

The following diagram illustrates a robust workflow for qualifying a new supplier and validating incoming batches of DMAP.



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Caption: Workflow for Supplier Qualification and Material QC.

Experimental Protocols for Purity and Identity Verification

For a compound like DMAP, a multi-technique approach provides the most comprehensive quality assessment.

1. Identity Confirmation via Fourier-Transform Infrared Spectroscopy (FTIR)

- Objective: To confirm the identity of the material by matching its infrared spectrum to a known reference standard.
- Methodology:
 - Obtain a small sample (1-2 mg) of the received DMAP.
 - Prepare the sample using an Attenuated Total Reflectance (ATR) accessory or by preparing a KBr pellet.
 - Acquire the IR spectrum from 4000 cm^{-1} to 400 cm^{-1} .
 - Compare the resulting spectrum to a reference spectrum of high-purity DMAP. Key peaks to observe include C-N stretches, aromatic C=C and C-H stretches, and the characteristic pyridine ring vibrations.
 - Acceptance Criterion: The sample spectrum must be a direct match to the reference spectrum in terms of peak positions and relative intensities.

2. Purity Assessment by High-Performance Liquid Chromatography (HPLC)

- Objective: To quantify the purity of DMAP and detect any related impurities. A reverse-phase HPLC method is suitable.
- Methodology:
 - Instrumentation: Standard HPLC system with a UV detector.
 - Stationary Phase: C18 column (e.g., 250 mm x 4.6 mm, 5 μm particle size).

- Mobile Phase: An isocratic mixture of acetonitrile and an aqueous buffer (e.g., 10 mM ammonium acetate, pH adjusted to 6.2) is often effective. A typical ratio might be 15:85 (v/v) water:acetonitrile.
 - Flow Rate: 1.0 - 1.3 mL/min.
 - Detection: UV at 258 nm.
 - Sample Preparation: Prepare a standard solution of a certified DMAP reference standard at a known concentration (e.g., 1 mg/mL) in the mobile phase. Prepare the sample to be tested at the same concentration.
 - Analysis: Inject the standard and sample solutions. Purity is determined by calculating the area percentage of the main DMAP peak relative to the total area of all peaks in the chromatogram.
- Acceptance Criterion: Purity by area % should be $\geq 99.0\%$.

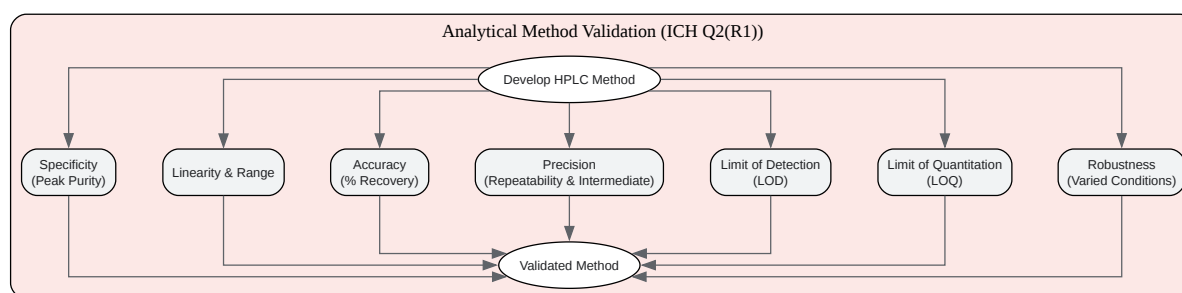
3. Residual Solvent Analysis by Gas Chromatography (GC)

- Objective: To detect and quantify any residual solvents from the manufacturing process (e.g., ethyl acetate, pyridine).
- Methodology:
 - Instrumentation: GC system with a Flame Ionization Detector (FID) and a headspace autosampler.
 - Column: A polar column (e.g., DB-WAX or equivalent) is typically used for solvent analysis.
 - Sample Preparation: Accurately weigh a sample of DMAP into a headspace vial and dissolve in a suitable high-boiling-point solvent (e.g., DMSO).
 - Analysis: The vial is heated in the headspace autosampler to partition solvents into the gas phase, which is then injected into the GC. Identification and quantification are performed against a standard containing known amounts of expected solvents.

- Acceptance Criterion: Residual solvent levels must be below the limits specified by ICH Q3C guidelines for pharmaceutical use.

Workflow for Analytical Method Validation

The chosen analytical method (e.g., HPLC) must be validated to ensure it is fit for purpose.



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Caption: Key Parameters for Analytical Method Validation.

Conclusion

While the specifically requested **4-[(Dimethylamino)methyl]pyridin-2-amine** appears to be a custom-synthesis compound, the widely available and functionally crucial analogue, 4-(Dimethylamino)pyridine (DMAP), serves as an excellent case study for the rigorous sourcing and qualification required in a scientific research and development setting. A successful research outcome is built upon a foundation of high-quality starting materials. By implementing a structured supplier vetting process, coupled with robust in-house analytical verification using techniques like FTIR, HPLC, and GC, researchers can ensure the identity, purity, and consistency of critical reagents like DMAP. This diligent approach mitigates risks associated with material variability, ultimately safeguarding the integrity and reproducibility of their scientific work.

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